

Elemental Analysis Calculation for C₁₃H₁₄N₂O₂: A Comparative Technical Guide

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Compound of Interest

Compound Name: 6-(3,5-dimethoxyphenyl)pyridin-2-amine

Cat. No.: B3767250

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Audience: Researchers, Scientists, and Drug Development Professionals. Topic: Validation of Chemical Formula C₁₃H₁₄N₂O₂ (e.g., Metomidate, drug intermediates) via Combustion Analysis vs. High-Resolution Mass Spectrometry (HRMS).

Part 1: Executive Summary & Theoretical Baseline

In the high-stakes environment of pharmaceutical development, verifying the identity and purity of a small molecule like C₁₃H₁₄N₂O₂ (Molecular Weight: ~230.27 g/mol) is non-negotiable. While modern laboratories increasingly rely on High-Resolution Mass Spectrometry (HRMS) for rapid identification, Combustion Elemental Analysis (EA) remains the "gold standard" for establishing bulk purity.

This guide compares the performance of Classical Combustion Analysis (CHNS/O) against HRMS for the validation of C₁₃H₁₄N₂O₂. We analyze why, despite the speed of mass spectrometry, combustion analysis provides unique, self-validating data regarding solvates, water content, and inorganic impurities that HRMS often misses.

Theoretical Composition: C₁₃H₁₄N₂O₂

Before any experimental comparison, the theoretical baseline must be established. This serves as the reference point for the "±0.4% Rule" mandated by journals like the Journal of Organic Chemistry (JOC).

Element	Count	Atomic Mass (g/mol)	Total Mass Contribution	Theoretical % (w/w)
Carbon (C)	13	12.011	156.143	67.81%
Hydrogen (H)	14	1.008	14.112	6.13%
Nitrogen (N)	2	14.007	28.014	12.17%
Oxygen (O)	2	15.999	31.998	13.89%
Total	31	230.267	100.00%	

Part 2: Comparative Analysis – Combustion (EA) vs. HRMS

The Product: Automated Flash Combustion Analyzer (CHNS)

Mechanism: The sample is combusted at >1000°C in an oxygen-enriched helium atmosphere. The resulting gases (

,

,

) are separated via gas chromatography (GC) and detected by Thermal Conductivity Detectors (TCD).

- **Primary Utility: Bulk Purity Verification.** It confirms that the entire weighed mass is accounted for by the proposed formula.
- **The "Self-Validating" Aspect:** If your sample contains 5% trapped dichloromethane (solvent) or 3% moisture, the %C and %H values will deviate significantly, flagging the impurity immediately.

The Alternative: High-Resolution Mass Spectrometry (HRMS - Orbitrap/Q-TOF)

Mechanism: The sample is ionized (ESI/APCI) and accelerated into a mass analyzer (Orbitrap or Time-of-Flight) to measure the mass-to-charge ratio (

) with <5 ppm error.

- **Primary Utility:** Molecular Identity. It proves the molecule exists in the sample.
- **The Blind Spot:** HRMS is "blind" to non-ionizable impurities (inorganic salts, water) and insensitive to bulk purity. A sample can be 80% pure and still give a perfect mass spectrum for the target compound.

Performance Comparison Table

Feature	Combustion Analysis (EA)	High-Resolution MS (HRMS)	Winner for C ₁₃ H ₁₄ N ₂ O ₂ Validation
Metric	Weight % (w/w)	Exact Mass ()	Context Dependent
Acceptance Criteria	±0.4% absolute deviation	< 5 ppm mass error	EA (Stricter for purity)
Sample Required	1–3 mg (Destructive)	< 0.1 mg (Destructive)	HRMS (Precious samples)
Solvent Detection	Indirectly detects solvates via %C deviation	Often misses solvents (unless specific headspace GC-MS used)	EA
Inorganic Salts	Detects as "Ash" or missing mass	Blind (unless specific ions monitored)	EA
Throughput	5–10 mins/sample	1–2 mins/sample	HRMS
Cost	Low (Consumables: Tin, Cu, WO ₃)	High (Instrument amortization)	EA

Part 3: Experimental Protocols

Protocol A: Combustion Analysis for C₁₃H₁₄N₂O₂

Targeting: Metomidate or similar imidazole derivatives.

Prerequisites:

- Drying: Sample must be dried under vacuum (40°C, 2 mbar, 4h) to remove surface moisture.
- Calibration: Acetanilide (C=71.09%, H=6.71%, N=10.36%) is the standard calibrant (K factor determination).

Step-by-Step Workflow:

- Weighing: Using a microbalance (readability 0.001 mg), weigh 1.500 – 2.500 mg of C₁₃H₁₄N₂O₂ into a tin capsule.
 - Why: Tin triggers an exothermic flash () ensuring complete oxidation of the aromatic rings.
- Folding: Hermetically seal the capsule to prevent atmospheric moisture absorption (C₁₃H₁₄N₂O₂ derivatives can be hygroscopic).
- Combustion: Introduce sample into the reactor at .
 - Oxidation Layer:
or
catalyst ensures complete conversion of C to .
 - Reduction Layer: Reduced Copper () converts

to

and removes excess

.

- Detection: TCD measures signal vs. time.
- Calculation:

Protocol B: HRMS Validation

Instrument: Q-TOF or Orbitrap.

Step-by-Step Workflow:

- Dilution: Dissolve ~1 mg sample in 1 mL MeOH (LC-MS grade). Dilute 1:100 with 0.1% Formic Acid/MeOH.
- Infusion: Direct infusion at 5 μ L/min.
- Acquisition: Scan range
100–500 in Positive Ion Mode (
).- Target Mass: Calculated
.- Validation: Observed mass must be
(
).

Part 4: Data Interpretation & Troubleshooting

The following table simulates a common scenario in drug development where a sample looks pure by NMR but fails Elemental Analysis.

Scenario: A batch of C₁₃H₁₄N₂O₂ (Metomidate) synthesized via recrystallization from Ethanol.

Element	Theoretical	Experimental (Batch A)	Deviation	Diagnosis
Carbon	67.81%	66.90%	-0.91%	Fail. Too low.
Hydrogen	6.13%	6.45%	+0.32%	Pass. (Borderline)
Nitrogen	12.17%	11.80%	-0.37%	Pass.

Analysis of Failure: The Carbon is low, and Hydrogen is slightly high. This pattern often suggests trapped solvent or water.

- Hypothesis: The sample contains 0.5 equivalents of Water ().

- Recalculation: Formula becomes

.

- New MW = 239.27

- New %C =

(Too low).

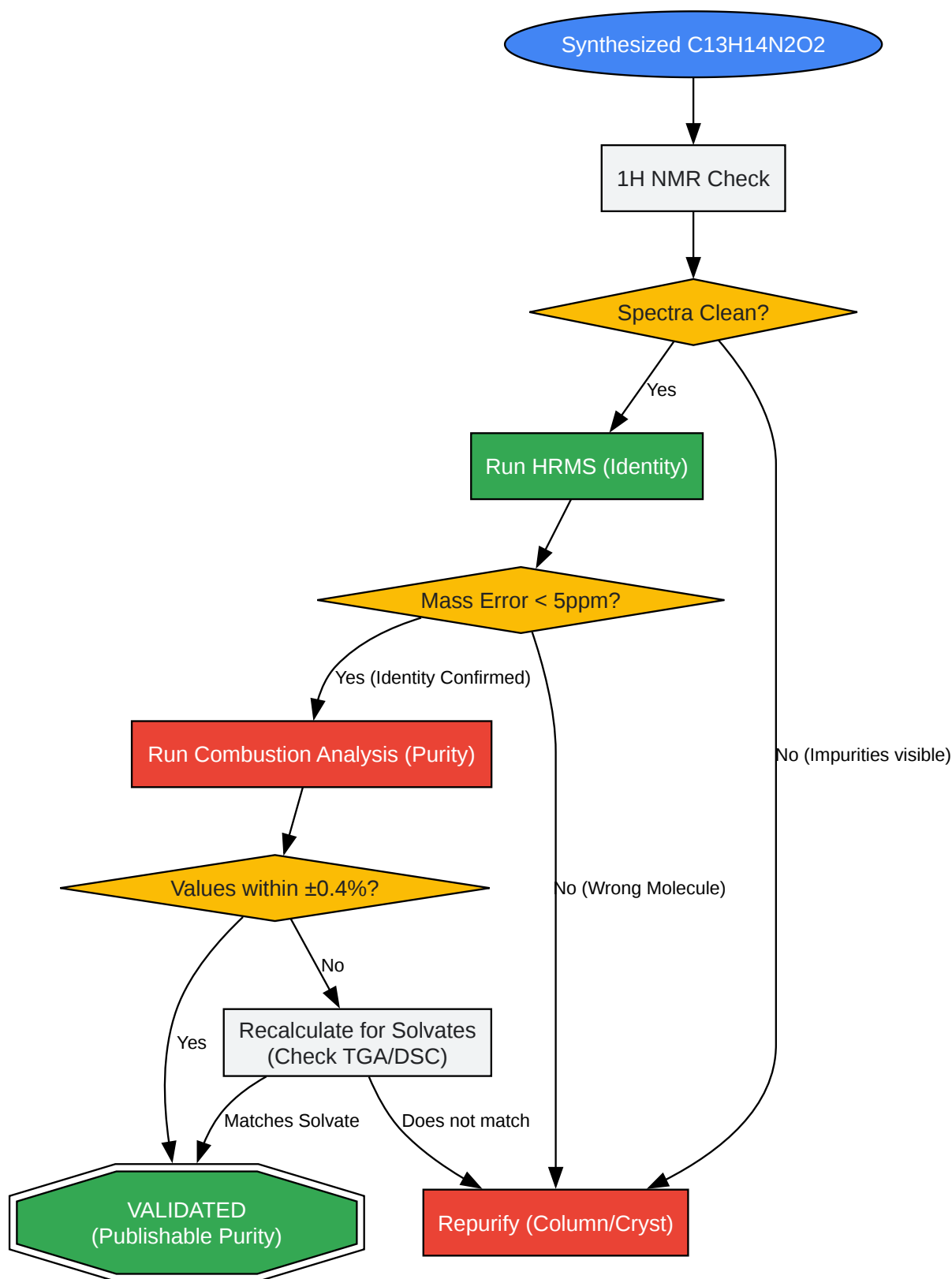
- Hypothesis 2: Trapped Ethanol ().

- If 5% wt/wt Ethanol is present, C shifts.

- Correction: Dry sample at
for 12 hours and re-run.

Part 5: Decision Logic (Visualization)

The following diagram illustrates the logical workflow for validating a new chemical entity (NCE) like C₁₃H₁₄N₂O₂, determining when to rely on EA vs. HRMS.



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Caption: Analytical workflow for C₁₃H₁₄N₂O₂ validation. Note that HRMS confirms identity early, but EA is the final gatekeeper for bulk purity required for publication and biological testing.

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